

(2R)-2-hydroxy-3-methylbutanoate physical properties

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (2R)-2-hydroxy-3-methylbutanoate

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An In-depth Technical Guide to the Physical Properties of **(2R)-2-hydroxy-3-methylbutanoate** and its Derivatives

This guide provides a comprehensive overview of the physical and chemical properties of (2R)-2-hydroxy-3-methylbutanoic acid and its common ester derivatives, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Physical Properties

(2R)-2-hydroxy-3-methylbutanoate can refer to the anionic form of (2R)-2-hydroxy-3-methylbutanoic acid or its ester derivatives. For clarity, this guide presents data on the parent carboxylic acid and its methyl and ethyl esters.

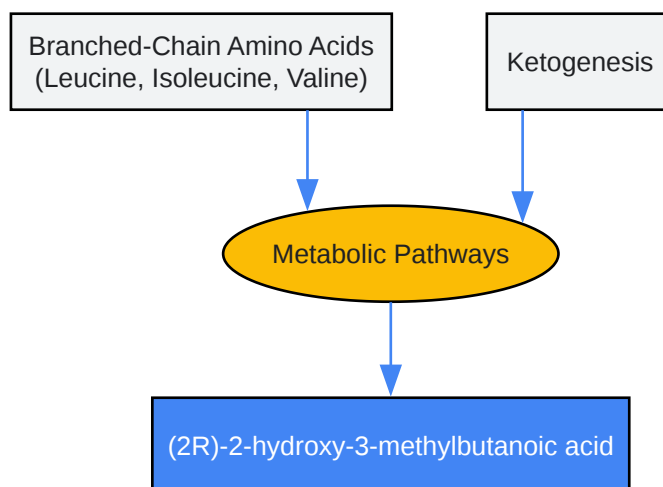
Table 1: Physical Properties of (2R)-2-hydroxy-3-methylbutanoic Acid and its Esters

Property	(2R)-2-hydroxy-3-methylbutanoic acid	(R)-Methyl 2-hydroxy-3-methylbutanoate	Ethyl 2-hydroxy-3-methylbutanoate
CAS Number	17407-56-6[1][2]	90244-32-9	2441-06-7[3]
Molecular Formula	C ₅ H ₁₀ O ₃ [1][2]	C ₆ H ₁₂ O ₃	C ₇ H ₁₄ O ₃ [3]
Molecular Weight	118.13 g/mol [1][2]	132.16 g/mol	146.18 g/mol [3]
Melting Point	64-67 °C[1]	Not Available	Not Available
Boiling Point	237.6±13.0 °C (Predicted)[1]	165.6°C at 760 mmHg	112-114 °C (at 110 Torr)[1]
Density	1.136±0.06 g/cm ³ (Predicted)[1]	1.021 g/cm ³	1.002±0.06 g/cm ³ (Predicted)[1]
Water Solubility	350 mg/mL	Soluble	6.122e+004 mg/L (Estimated)
Appearance	Solid	Liquid or Solid	Colorless to pale yellow liquid (est)

Metabolic Significance

2-Hydroxy-3-methylbutyric acid is an endogenous metabolite. It originates from the metabolism of branched-chain amino acids (valine, leucine, and isoleucine) and is also linked to ketogenesis. Its presence and concentration in biological fluids can be indicative of certain metabolic states or diseases, such as phenylketonuria and maple syrup urine disease. Recent studies also suggest its potential application in the prevention and/or treatment of atherosclerosis.

Diagram 1: Metabolic Origin of 2-Hydroxy-3-methylbutyric acid



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Caption: Metabolic pathways leading to the formation of (2R)-2-hydroxy-3-methylbutanoic acid.

Experimental Protocols

The following sections detail generalized experimental procedures for determining the key physical properties of (2R)-2-hydroxy-3-methylbutanoic acid and its derivatives.

Determination of Melting Point

This protocol is suitable for the solid carboxylic acid.

Principle: The melting point is the temperature at which a substance transitions from a solid to a liquid phase. A sharp melting range typically indicates a pure compound.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point device)
- Capillary tubes (sealed at one end)
- Thermometer
- Heating medium (e.g., mineral oil)
- Mortar and pestle

Procedure:

- **Sample Preparation:** A small amount of the crystalline solid is finely ground using a mortar and pestle.
- **Capillary Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then tapped gently to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. This assembly is then placed in the heating bath of the melting point apparatus.[4][5]
- **Heating:** The sample is heated rapidly to a temperature approximately 15-20 °C below the expected melting point. The heating rate is then reduced to 1-2 °C per minute to allow for accurate determination.[6]
- **Observation:** The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire solid mass turns into a clear liquid (T2) are recorded. The melting range is reported as T1-T2.[5]

Diagram 2: Workflow for Melting Point Determination



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Caption: Experimental workflow for determining the melting point of a solid organic compound.

Determination of Boiling Point

This protocol is suitable for the liquid ester derivatives.

Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Apparatus:

- Thiele tube or similar heating apparatus
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Thermometer
- Heating medium (e.g., mineral oil)

Procedure:

- **Sample Preparation:** A small volume (a few milliliters) of the liquid sample is placed into a small test tube.[7]
- **Capillary Insertion:** A capillary tube, sealed at one end, is placed into the test tube with the open end downwards.[7]
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and immersed in a heating bath (Thiele tube).
- **Heating:** The apparatus is heated gently. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.[8]
- **Observation:** Upon further heating, the liquid will start to boil, and a rapid and continuous stream of bubbles will emerge from the capillary tube. At this point, heating is stopped.[9]
- **Measurement:** The liquid is allowed to cool. The temperature at which the bubbling stops and the liquid begins to be drawn into the capillary tube is recorded as the boiling point.[9]

Determination of Aqueous Solubility

Principle: Solubility is the maximum concentration of a solute that can dissolve in a solvent at a given temperature to form a saturated solution.

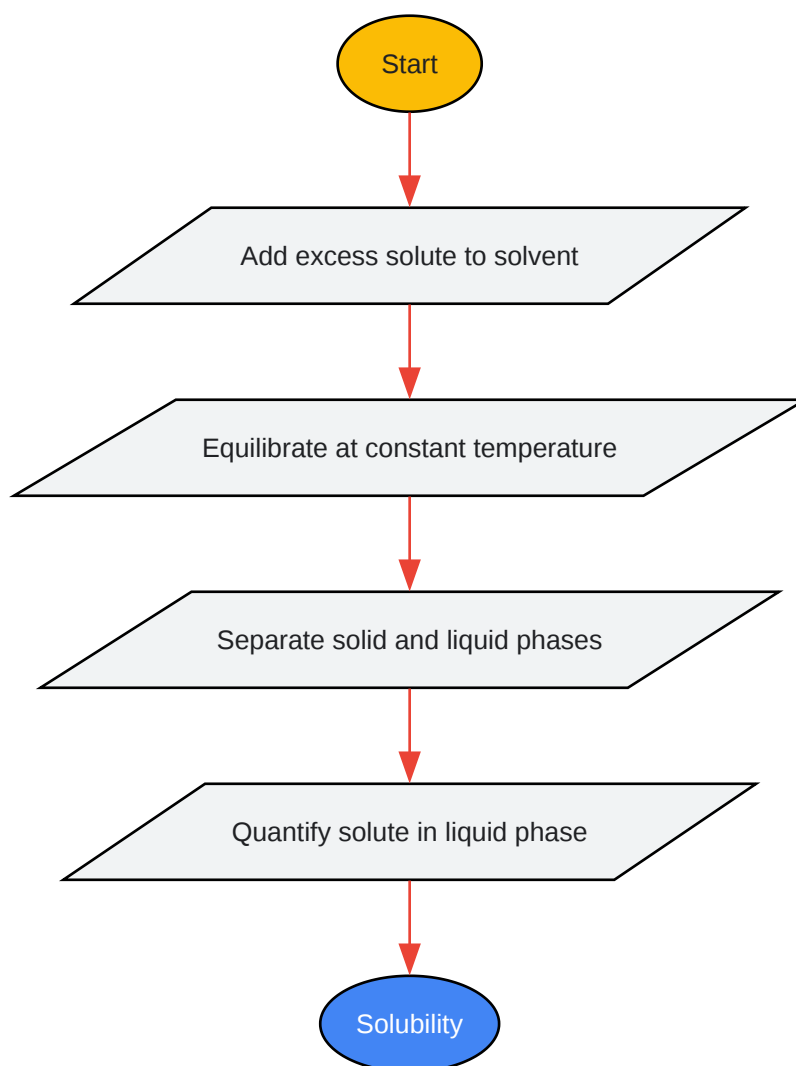
Apparatus:

- Vials or test tubes with closures
- Analytical balance
- Shaker or magnetic stirrer
- Temperature-controlled bath
- Centrifuge or filtration apparatus
- Analytical instrument for quantification (e.g., HPLC, UV-Vis spectrophotometer)

Procedure (Shake-Flask Method):

- Sample Preparation: An excess amount of the solid or liquid compound is added to a known volume of water in a vial.[\[10\]](#)
- Equilibration: The vials are sealed and placed in a temperature-controlled shaker or stirrer. They are agitated for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: The samples are allowed to stand to let undissolved solid settle. If necessary, centrifugation or filtration is used to separate the solid phase from the saturated solution. Care must be taken to avoid temperature changes during this step.
- Quantification: The concentration of the dissolved solute in the clear supernatant or filtrate is determined using a suitable analytical technique.
- Calculation: The solubility is expressed in units such as mg/mL or mol/L.

Diagram 3: Logical Steps for Solubility Determination



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Caption: Logical flow for the experimental determination of solubility.

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- To cite this document: BenchChem. [(2R)-2-hydroxy-3-methylbutanoate physical properties]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1240307/docs#2r-2-hydroxy-3-methylbutanoate-physical-properties>]

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